

4-Aminobenzohydrazide: A Versatile Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzohydrazide

Cat. No.: B1664622

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminobenzohydrazide, a bifunctional aromatic compound, has emerged as a pivotal building block in the landscape of organic synthesis. Its unique structural architecture, featuring both a nucleophilic amino group and a reactive hydrazide moiety, offers a versatile platform for the construction of a diverse array of heterocyclic systems and complex molecular architectures. This technical guide provides a comprehensive overview of the synthesis, key reactions, and multifaceted applications of **4-aminobenzohydrazide**, with a particular focus on its utility in medicinal chemistry and materials science. Detailed experimental protocols for seminal reactions, a compilation of quantitative data, and visual representations of synthetic pathways are presented to serve as a practical resource for researchers in the field.

Introduction

4-Aminobenzohydrazide (4-ABH), with the chemical formula $C_7H_9N_3O$, is a white to off-white crystalline powder.^[1] Its structure, a benzene ring substituted with both an amino group and a hydrazide functional group, makes it a highly valuable intermediate in synthetic processes.^[1] The presence of these two reactive sites allows for a wide range of chemical transformations, including condensation and cyclization reactions, making it a staple in the synthesis of various therapeutic agents, particularly in anticancer and antibacterial research.^[1] This guide will delve into the synthetic utility of **4-aminobenzohydrazide**, providing detailed methodologies and quantitative data for its application as a precursor to a multitude of organic molecules.

Physicochemical Properties and Synthesis

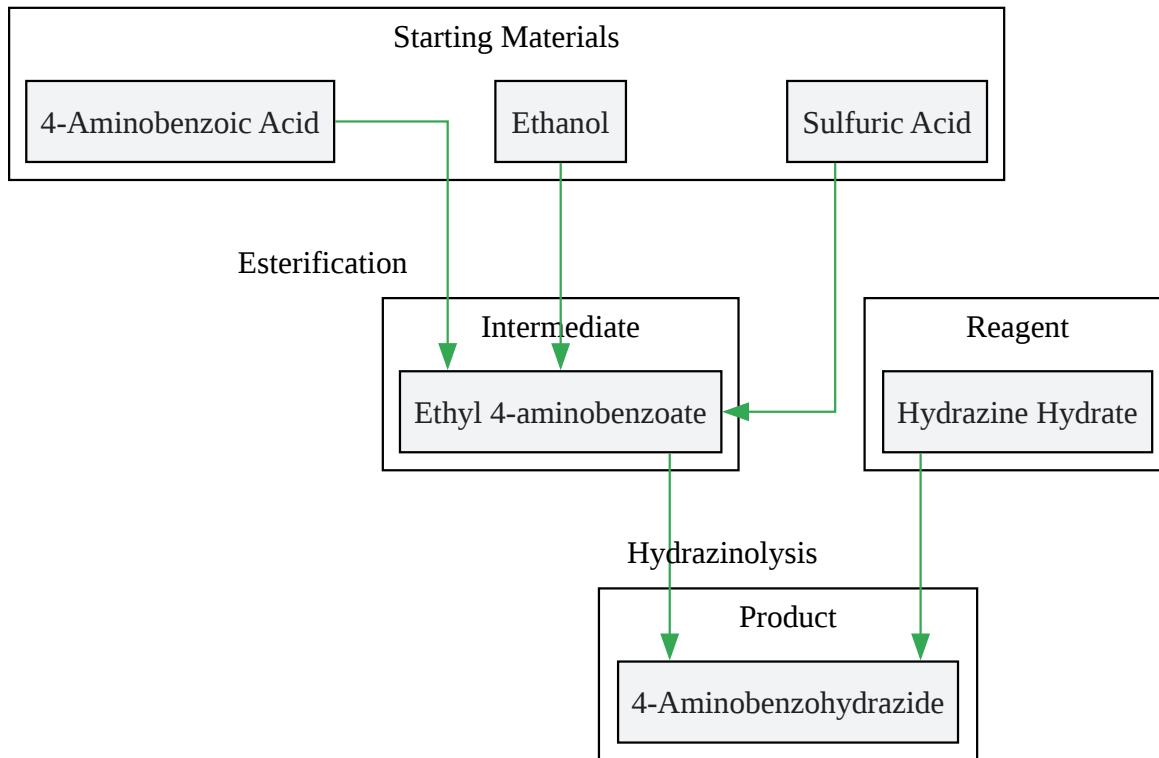
A thorough understanding of the physical and chemical properties of **4-aminobenzohydrazide** is essential for its effective use in synthesis.

Table 1: Physicochemical Properties of **4-Aminobenzohydrazide**

| Property | Value | Reference(s) |
|-------------------|---|---|
| Molecular Formula | C ₇ H ₉ N ₃ O | [1] [2] |
| Molecular Weight | 151.17 g/mol | [1] [2] |
| Appearance | White to off-white crystalline powder | [1] |
| Melting Point | 219-227 °C | [1] [3] |
| Boiling Point | 403.00 °C | [1] |
| Density | 1.471 g/cm ³ | [1] |
| Solubility | Limited in water; soluble in DMSO, methanol, ethanol, and dilute acids. | [1] [3] [4] |
| CAS Number | 5351-17-7 | [1] [2] |

Synthesis of 4-Aminobenzohydrazide

The most common and efficient synthesis of **4-aminobenzohydrazide** involves the hydrazinolysis of a 4-aminobenzoic acid ester.

[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Aminobenzohydrazide**.

Experimental Protocol: Synthesis of **4-Aminobenzohydrazide** from 4-Aminobenzoic Acid[5]

- To a solution of 4-aminobenzoic acid (13.7 g, 0.1 mol) in ethanol (100 mL), add concentrated sulfuric acid (10 mL).
- Reflux the mixture for 12 hours.
- Concentrate the resulting mixture under vacuum and pour it into 200 mL of water.
- Neutralize the solution to pH 8 with a potassium carbonate solution.
- Separate the resulting solid (ethyl 4-aminobenzoate), wash with water, and dry.

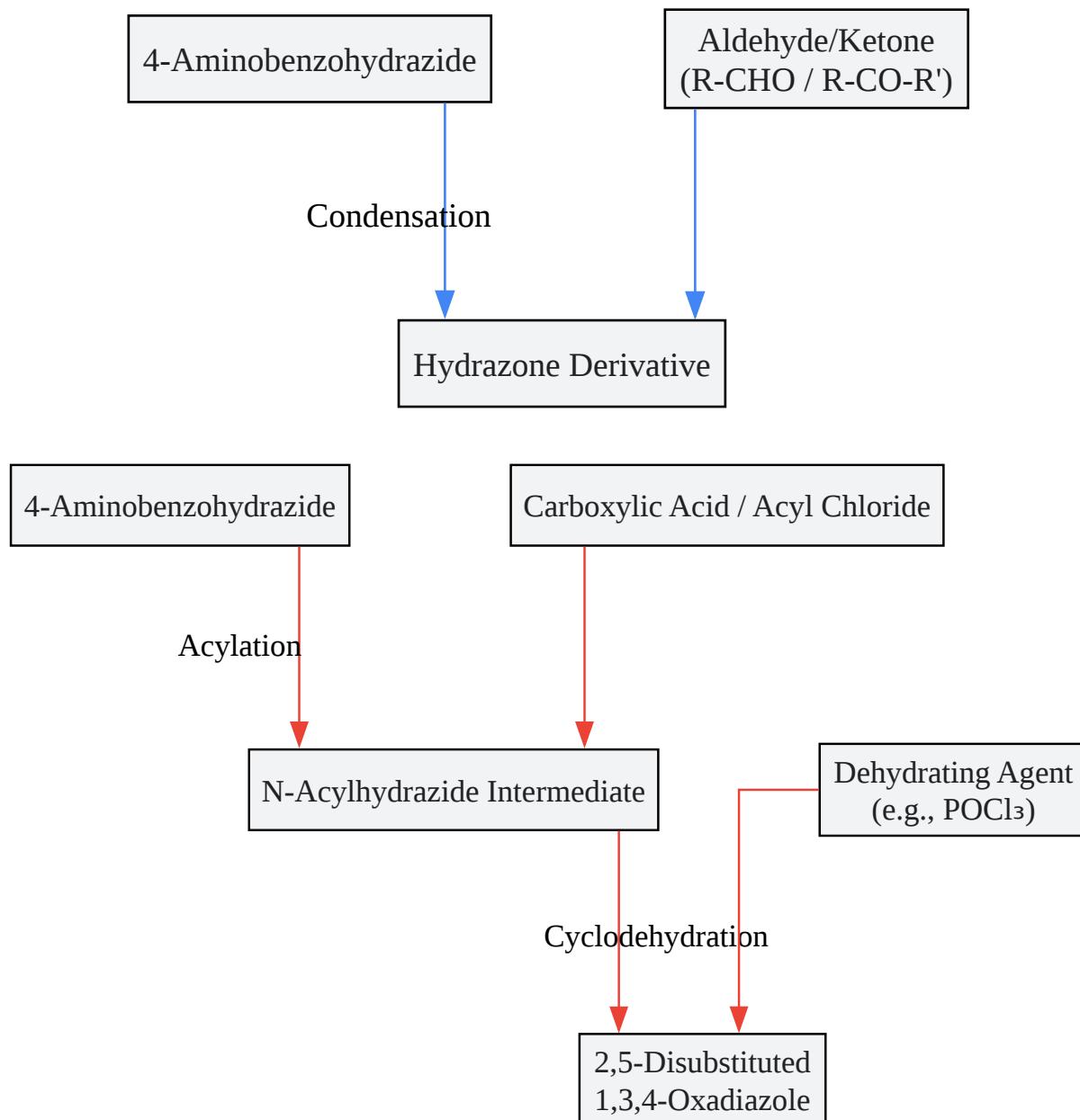
- Melt the intermediate ester (5 mmol) with hydrazine hydrate (20 mmol) in a closed container at 110 °C for 90 minutes.
- Recrystallize the resulting solid from ethanol to yield **4-aminobenzohydrazide**.
- Yield: 85%.^[5] m.p.: 225-228 °C.^[5] IR (KBr) ν (cm⁻¹): 3400-3100 (NH, NH₂), 1670 (C=O).^[5] LC-MS (ESI) m/z: 152 (M+H).^[5]

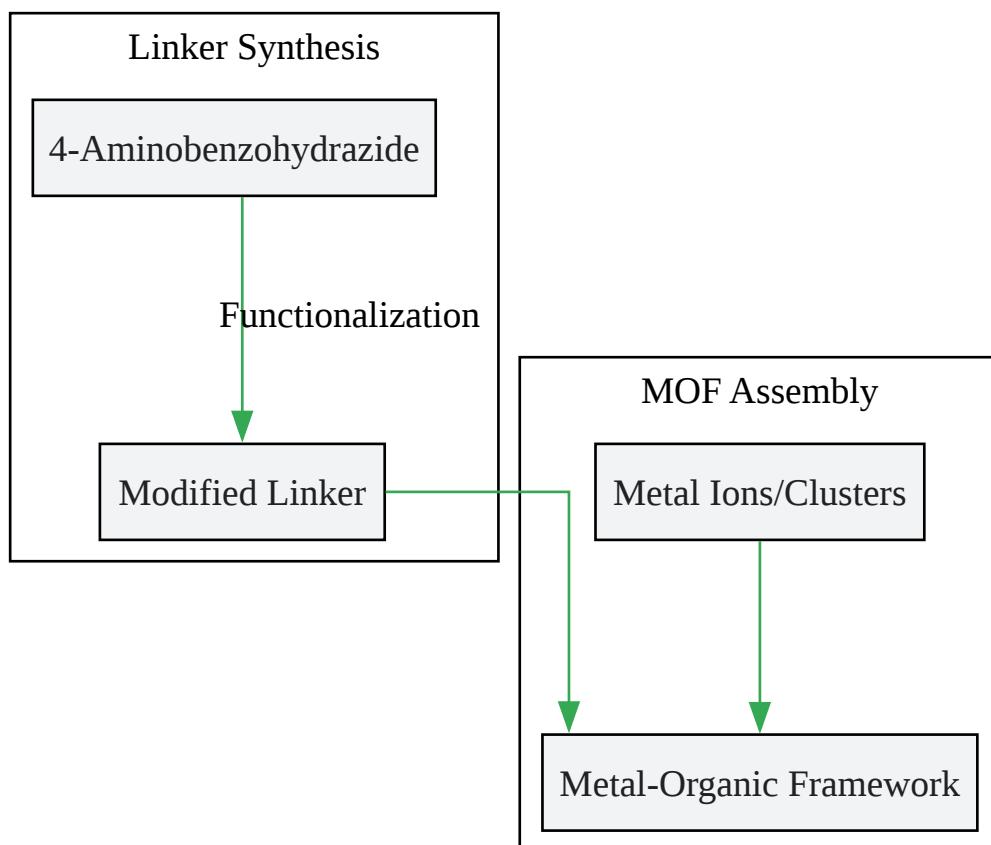
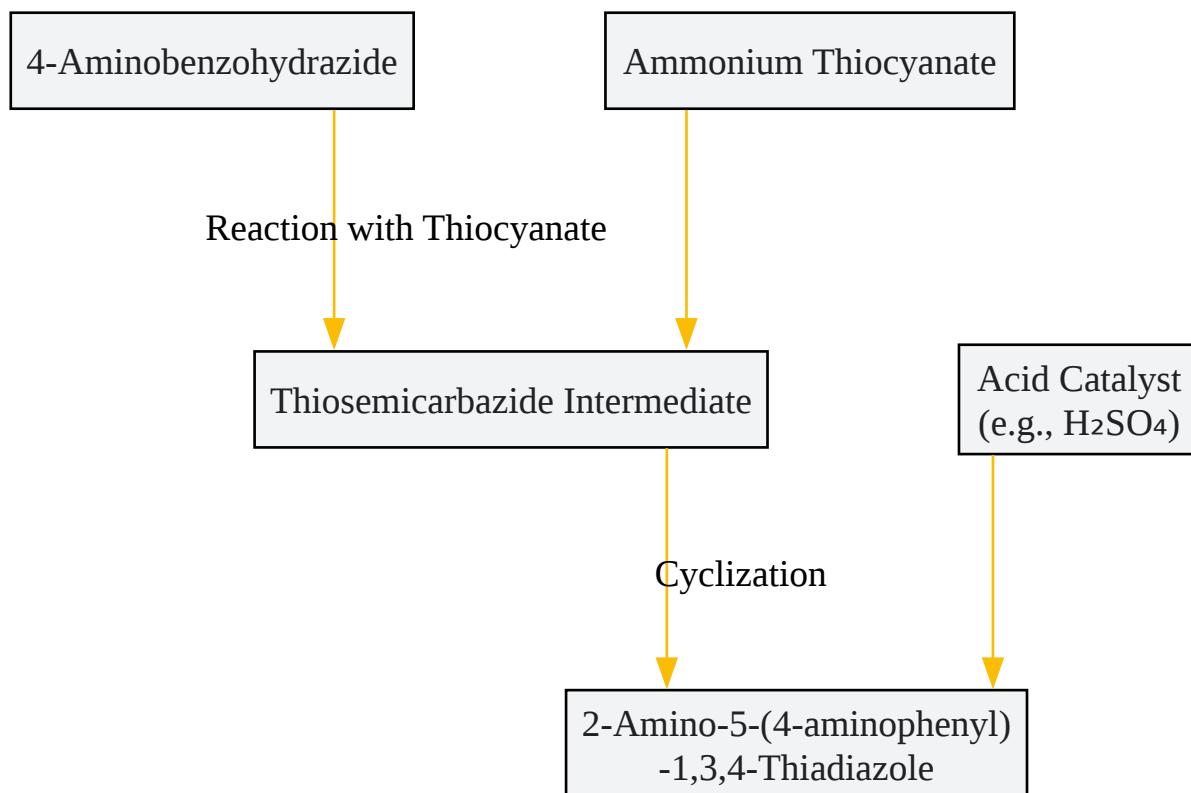
Applications in Heterocyclic Synthesis

The dual functionality of **4-aminobenzohydrazide** makes it an exemplary scaffold for the synthesis of a wide range of heterocyclic compounds. The amino group can act as a nucleophile or be diazotized, while the hydrazide moiety readily condenses with carbonyl compounds and can be cyclized to form various five-membered heterocycles.

Synthesis of Hydrazones (Schiff Bases)

The condensation of the hydrazide group of **4-aminobenzohydrazide** with aldehydes or ketones is a facile and high-yielding reaction that produces hydrazones, which are important intermediates and possess a wide range of biological activities.^{[6][7]}





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemmethod.com [chemmethod.com]
- 2. semanticscholar.org [semanticscholar.org]
- 3. pdf.blucher.com.br [pdf.blucher.com.br]
- 4. nanobioletters.com [nanobioletters.com]
- 5. A convergent synthesis of 1,3,4-oxadiazoles from acyl hydrazides under semiaqueous conditions - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 6. Frontiers | Synthesis methods of 1,2,3-/1,2,4-triazoles: A review [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Aminobenzohydrazide: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664622#4-aminobenzohydrazide-as-a-building-block-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com